

# Personal protective equipment for handling Ethyl methoxycinnamate

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## Compound of Interest

Compound Name: Ethyl methoxycinnamate

Cat. No.: B148361

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## Essential Safety and Handling Guide for Ethyl Methoxycinnamate

This guide provides immediate and essential safety protocols and logistical plans for handling **Ethyl methoxycinnamate** in a laboratory setting. The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe handling and disposal of this chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl methoxycinnamate** is provided in the table below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub> [1][2]
Molecular Weight	206.24 g/mol [1][2]
Appearance	Solid[1]
Melting Point	49 - 50 °C

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment to be used when handling **Ethyl methoxycinnamate**. Adherence to these recommendations is crucial to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Respiratory Protection	Dust respirator or vapor respirator. Use in a well-ventilated area, preferably a fume hood.
Hand Protection	Protective, chemical-resistant gloves.
Eye Protection	Safety glasses or chemical safety goggles, especially if splashing is possible.
Skin and Body Protection	Appropriate protective clothing to prevent skin exposure.

## Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Ethyl methoxycinnamate** and ensuring a safe laboratory environment.

### Handling:

- Avoid all contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.
- Work in a well-ventilated area or under a chemical fume hood.
- Keep the substance away from sources of ignition and incompatible materials such as strong oxidizing agents, strong acids, and strong alkalis.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Keep away from incompatible materials.

## Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

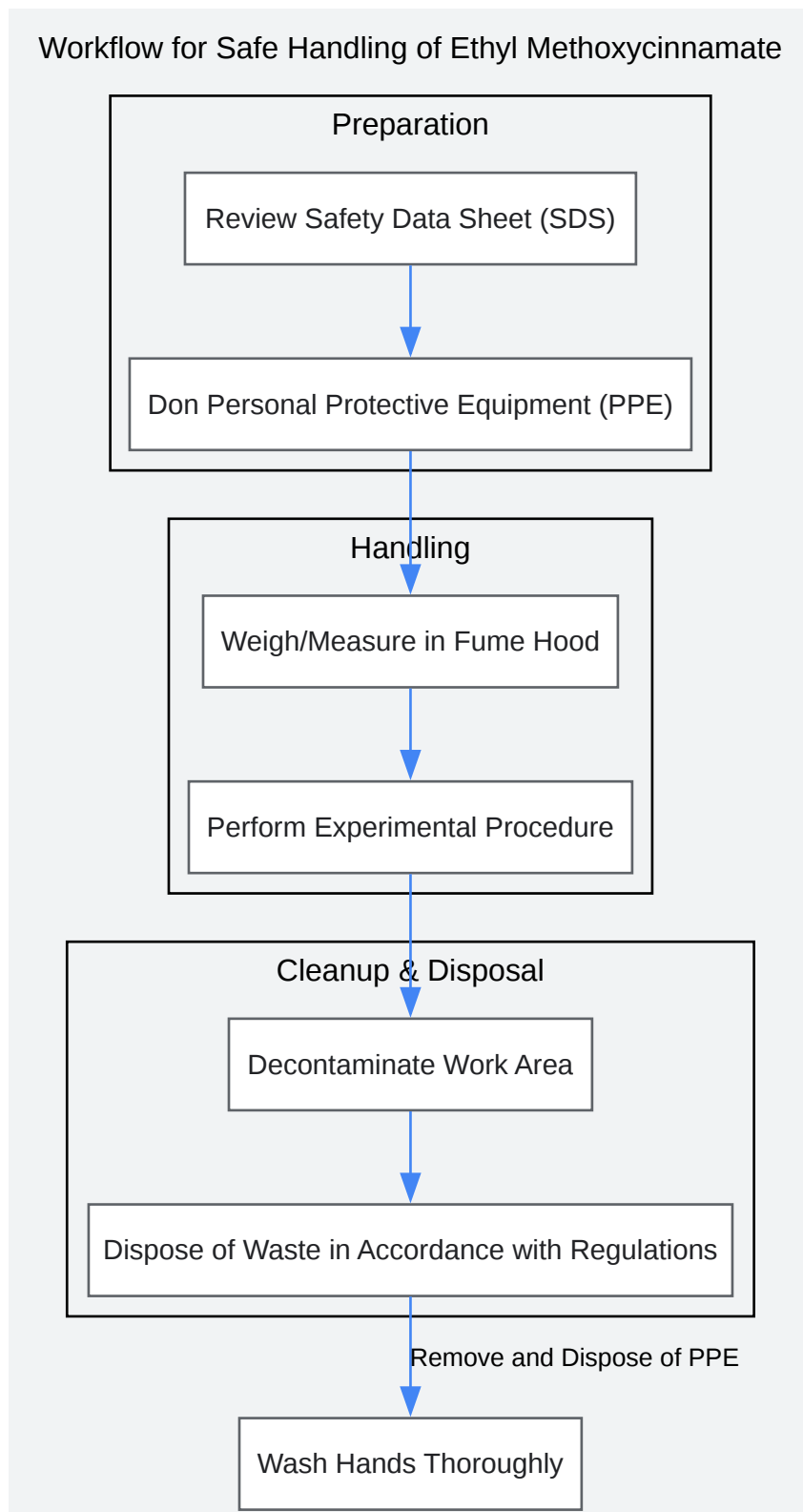
Incident	First-Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Skin Contact	Remove contaminated clothing and wash skin with plenty of water. If skin irritation occurs, get medical advice.
Inhalation	Move the person to fresh air and keep them comfortable for breathing.
Ingestion	Rinse mouth and drink plenty of water. Call a poison center or doctor if you feel unwell.
Spill	Evacuate personnel to a safe area. Use proper personal protective equipment as indicated in the PPE section. Avoid dust formation. Sweep up the spilled material and place it into a suitable container for disposal. Do not let the product enter drains.

## Disposal Plan

All waste materials containing **Ethyl methoxycinnamate** must be disposed of in accordance with federal, state, and local regulations. It may be possible to dispose of the chemical waste through a licensed professional waste disposal service or by incineration in a chemical incinerator equipped with an afterburner and scrubber. Do not allow the product to enter drains or waterways.

## Workflow for Handling Ethyl Methoxycinnamate

The following diagram illustrates the standard workflow for safely handling **Ethyl methoxycinnamate** in a laboratory setting.



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Caption: Standard operating procedure for handling **Ethyl methoxycinnamate**.

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## References

- 1. Ethyl methoxycinnamate | C<sub>12</sub>H<sub>14</sub>O<sub>3</sub> | CID 5281783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
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